

An In-depth Technical Guide to 4-Methyl-3-nitrophenol

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Compound of Interest

Compound Name: 4-Methyl-3-nitrophenol

Cat. No.: B015662

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methyl-3-nitrophenol** (CAS No. 2042-14-0), a versatile chemical compound with applications in organic synthesis and as an intermediate in the manufacturing of various chemicals. This document consolidates its chemical and physical properties, safety information, and a detailed experimental protocol for its synthesis.

Core Properties and Information

Identifier: **4-Methyl-3-nitrophenol** CAS Number: 2042-14-0[1][2][3][4][5][6]

4-Methyl-3-nitrophenol, also known as 3-Nitro-p-cresol, is a pale yellow crystalline solid.[1] It is slightly soluble in water but shows good solubility in organic solvents like ethyl acetate and methanol.[1][5][6] This compound is a key intermediate in the synthesis of pharmaceuticals, agricultural chemicals, and dyes.[7]

Physicochemical Properties

The fundamental physicochemical properties of **4-Methyl-3-nitrophenol** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₃	[1][3]
Molecular Weight	153.14 g/mol	[2][4]
Melting Point	78-81 °C	[1][4][5][6]
Boiling Point	276 °C at 760 mmHg	[1]
Density	1.32 g/cm ³	[1]
Flash Point	125.2 °C	[1]
Vapor Pressure	0.00294 mmHg at 25°C	[1]
Refractive Index	1.596	[1]
Water Solubility	Slightly soluble	[1][5][6]
LogP	2.132	[1]
pKa	8.66 ± 0.10 (Predicted)	[1]

Identification and Structure

Identifier	Value	Source
CAS Number	2042-14-0	[1][2][3][4][5][6]
EC Number	218-044-6	[1][2][4]
Linear Formula	CH ₃ C ₆ H ₃ (NO ₂)OH	[2][4]
SMILES	Cc1ccc(O)cc1--INVALID-LINK--=O	[4]
InChI	1S/C7H7NO3/c1-5-2-3-6(9)4-7(5)8(10)11/h2-4,9H,1H3	[4]
InChI Key	BQEXDUKMTVYBRK-UHFFFAOYSA-N	[4]

Safety and Handling

4-Methyl-3-nitrophenol is classified as a warning-level hazard. It is irritating to the eyes, skin, and respiratory system.[4][6] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent), should be worn when handling this chemical.[4]

Hazard Statements: H315, H319, H335[4] Precautionary Statements: P261, P264, P271, P280, P302 + P352, P305 + P351 + P338[4]

Experimental Protocols

Synthesis of 4-Methyl-3-nitrophenol from 4-methyl-3-nitroaniline

A common laboratory-scale synthesis of **4-Methyl-3-nitrophenol** involves the diazotization of 4-methyl-3-nitroaniline followed by hydrolysis.

Materials:

- 4-methyl-3-nitroaniline
- Sulfuric Acid (H_2SO_4)
- Water (H_2O)
- Sodium Nitrite (NaNO_2)
- Ethyl Acetate (EtOAc)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Petroleum Ether

Procedure:

- Dissolve 4-methyl-3-nitroaniline (200 mg, 1.31 mmol) in a 3:1 mixture of H_2SO_4 - H_2O . [5]
- Heat the resulting mixture to 100 °C and maintain this temperature for 30 minutes. [5]

- After the reaction is complete, cool the mixture to 0 °C in an ice bath.[5]
- Slowly add a solution of NaNO₂ dropwise to the cooled mixture.[5]
- Continue stirring the reaction for 1 hour at 0 °C after the addition is complete.[5]
- Following the diazotization, heat the mixture to reflux.[5]
- Upon completion of the hydrolysis, extract the reaction mixture several times with ethyl acetate.[5]
- Combine the organic phases and dry them over anhydrous Na₂SO₄. [5]
- Concentrate the dried organic phase under reduced pressure.[5]
- Purify the crude product by flash column chromatography using a petroleum ether-ethyl acetate (9:1) eluent system to yield the final product as a yellow solid (70% yield).[5]

Product Confirmation: The structure of the synthesized **4-Methyl-3-nitrophenol** can be confirmed by ¹H NMR spectroscopy.

- ¹H NMR (400 MHz, CDCl₃): δ 7.48 (s, 1H), 7.17 (d, J = 8.4 Hz, 1H), 7.01 (dd, J = 8.4, 2.4 Hz, 1H), 5.84 (s, 1H), 2.48 (s, 3H) ppm.[5]

Applications in Research and Development

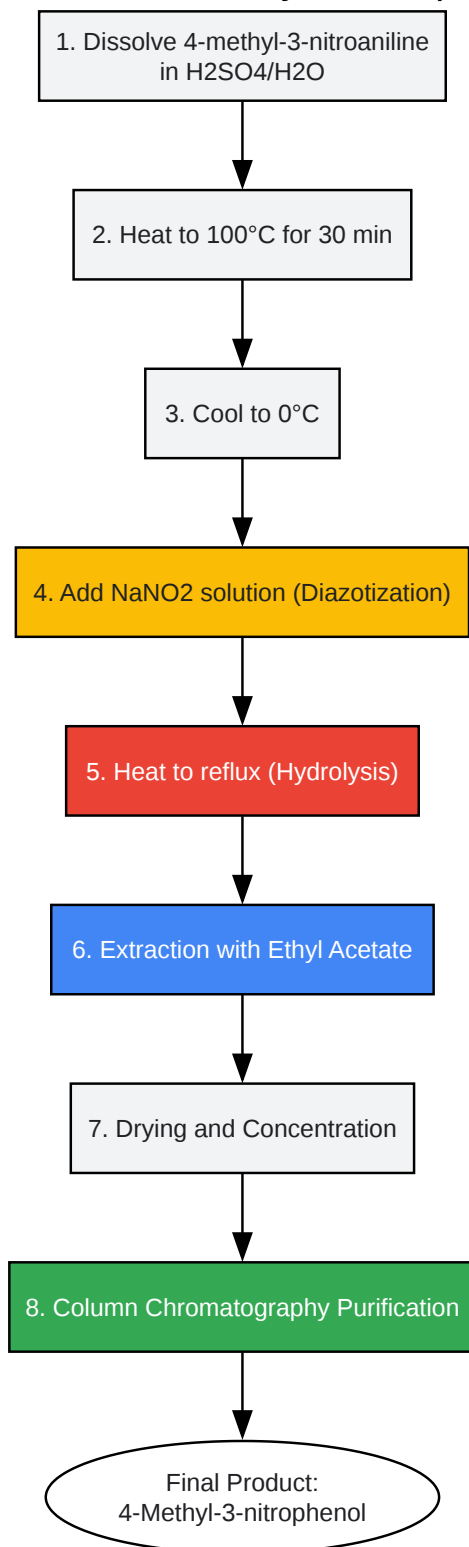
4-Methyl-3-nitrophenol serves as a crucial building block in organic synthesis. It is utilized as a starting reagent in the preparation of more complex molecules, such as 1-methyl-2-nitro-4-(tetrahydropyranyloxy)benzene.[4] It has also been employed as a standard in the analytical determination of nitrophenols.[4] Its applications extend to the preparation of biologically and pharmacologically active molecules, making it a compound of interest for drug development professionals.[4]

Visualized Workflow

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **4-Methyl-3-nitrophenol**.

Synthesis of 4-Methyl-3-nitrophenol



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Caption: Key steps in the synthesis of **4-Methyl-3-nitrophenol**.

As of the current literature review, no specific signaling pathways involving **4-Methyl-3-nitrophenol** have been detailed. Further research into the biological activity of this compound is warranted to elucidate its potential mechanisms of action and explore its utility in drug discovery.

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